

# Application Notes and Protocols: Carbon-10 in Nuclear Structure Studies

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## Compound of Interest

Compound Name: Carbon-10

Cat. No.: B1256599

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## Introduction

**Carbon-10** ( $^{10}\text{C}$ ) is a short-lived, proton-rich radioisotope of carbon, composed of six protons and four neutrons.[1] While not used directly in therapeutic applications,  $^{10}\text{C}$  is of significant interest to nuclear physics researchers for its role in fundamental studies of nuclear structure and the electroweak interaction. Its primary value lies in its decay, which proceeds via a "superallowed" Fermi beta decay.[1] This specific type of decay provides a clean and powerful probe for testing the Conserved Vector Current (CVC) hypothesis, a cornerstone of the Standard Model of particle physics.[2] By precisely measuring the properties of  $^{10}\text{C}$  decay, scientists can determine the value of  $V_{ud}$ , the up-down element of the Cabibbo-Kobayashi-Maskawa (CKM) quark-mixing matrix, and test the unitarity of this matrix, which has profound implications for our understanding of fundamental particles and forces.[2][3]

## Data Presentation: Nuclear Properties of Carbon-10

The key nuclear and decay properties of **Carbon-10** are summarized in the tables below.

Property	Value	Reference(s)
Atomic Mass	10.01685322(7) u	[1]
Mass Excess	15.69867 MeV	[1]
Nuclear Binding Energy	60.32041789 MeV	[1]
Half-life ( $T_{1/2}$ )	19.290(12) s	[1]
Spin/Parity ( $J\pi$ )	0+	[1]
Isobaric Spin (T)	1	[1]
Mirror Nucleus	Beryllium-10 ( $^{10}\text{Be}$ )	[1]

Decay Mode	Branching Ratio (%)	Daughter Nucleus	Q-value (MeV)
$\beta^+$ (positron emission)	98.536(5)	$^{10}\text{B}$	3.648
Superallowed ( $0^+ \rightarrow 0^+$ )	1.4638(50)	$^{10}\text{B}$ (excited state)	(to 1740 keV state)
Gamow-Teller	98.500(20)	$^{10}\text{B}$ (excited state)	(to 718 keV state)

Note: The superallowed branch populates the 1740.05 keV,  $J\pi=0^+$ ,  $T=1$  state in  $^{10}\text{B}$ , while the dominant Gamow-Teller branch populates the 718.38 keV,  $J\pi=1^+$ ,  $T=0$  state.[4]

## Application Notes

### Superallowed Fermi Beta Decay and the Standard Model

The decay of  $^{10}\text{C}$  is a prime example of a superallowed  $0^+ \rightarrow 0^+$  beta decay.[2] In this type of transition, the nuclear spin and parity of the initial and final states are identical ( $J\pi = 0^+$ ). This simplifies the underlying physics, making the decay rate almost independent of the complex nuclear structure. According to the CVC hypothesis, the vector part of the weak interaction is not affected by the strong force within the nucleus.[2] This means that the experimental  $Ft$  value, a quantity derived from the half-life ( $t$ ), the decay energy ( $Q$ -value), and the branching ratio, should be constant for all superallowed decays.

Precise measurements of the  $^{10}\text{C}$  decay properties allow for a stringent test of this hypothesis. The consistency of the  $^{10}\text{C}$   $F_t$  value with those from other superallowed emitters (from  $^{14}\text{O}$  to  $^{74}\text{Rb}$ ) provides strong confirmation of the CVC hypothesis.[5] Furthermore, the average  $F_t$  value is used to directly determine  $G_V$ , the weak vector coupling constant, which in turn yields the most precise value for the  $V_{ud}$  element of the CKM matrix.[2][5]

## Probing Nuclear Structure with Mirror Nuclei

**Carbon-10** and Beryllium-10 ( $^{10}\text{Be}$ ) form a pair of "mirror nuclei," where the number of protons in one nucleus equals the number of neutrons in the other, and vice-versa. Comparing the properties and decay characteristics of these nuclei provides valuable insights into nuclear structure. For instance, the difference in their masses (and thus their decay energies) is almost entirely due to the Coulomb force, as the strong nuclear force is nearly charge-independent. Studying the  $^{10}\text{C}$ - $^{10}\text{Be}$  system allows researchers to probe the effects of isospin symmetry breaking, which arises from charge-dependent forces within the nucleus.

## Experimental Protocols

### Protocol 1: Production of Carbon-10

**Carbon-10** is artificially produced using a particle accelerator. A common and efficient method is the  $^{10}\text{B}(p,n)^{10}\text{C}$  reaction.[1]

#### 1. Target Preparation:

- **Material:** Highly enriched Boron-10 ( $^{10}\text{B}$ ) is required to maximize the yield of  $^{10}\text{C}$  and minimize contaminants. Natural boron contains only about 20%  $^{10}\text{B}$ . [6]
- **Form:** The enriched  $^{10}\text{B}$  is typically in the form of a solid target. This can be a self-supporting foil or a layer of  $^{10}\text{B}$  deposited on a high-purity, high-thermal-conductivity backing material (e.g., tantalum, graphite) to dissipate heat from the proton beam.
- **Thickness:** Target thickness is a compromise between yield (thicker target) and the energy spread of the outgoing  $^{10}\text{C}$  recoils (thinner target). A typical thickness might range from 1 to 5  $\text{mg}/\text{cm}^2$ .

#### 2. Irradiation:

- **Accelerator:** A cyclotron or tandem Van de Graaff accelerator capable of producing a stable proton beam.

- **Proton Beam Energy:** The proton beam energy is chosen to maximize the cross-section of the  $^{10}\text{B}(\text{p},\text{n})^{10}\text{C}$  reaction. An energy of approximately 17 MeV is effective.<sup>[1]</sup>
- **Beam Current:** Beam currents are typically in the range of microamperes ( $\mu\text{A}$ ). The current is optimized to produce a sufficient activity of  $^{10}\text{C}$  without overheating or damaging the target.
- **Irradiation Cycle:** A pulsed beam is often used. The beam is directed onto the target for a period comparable to the  $^{10}\text{C}$  half-life (e.g., 20-40 seconds) to build up activity. The beam is then switched off for a similar period to allow for the measurement of the decay.

### 3. Sample Transport:

- For measurements that cannot be performed in-situ, a rapid sample transport system is necessary due to the short half-life of  $^{10}\text{C}$ .
- A common method is a pneumatic "rabbit" system, which can transport the irradiated target from the high-radiation irradiation site to a shielded, low-background counting station in a few seconds.

## Protocol 2: Precision Decay Measurement ( $\beta$ - $\gamma$ Coincidence Counting)

To precisely measure the half-life and branching ratios of  $^{10}\text{C}$ , a beta-gamma coincidence counting technique is often employed. This method reduces background by requiring the near-simultaneous detection of the positron (or its annihilation photons) and a gamma-ray from the de-excitation of the daughter nucleus.<sup>[7][8]</sup>

### 1. Detector Setup:

- **Beta/Positron Detection:** A thin plastic scintillator is often used to detect the emitted positrons. Its fast timing properties are crucial for coincidence measurements.
- **Gamma-Ray Detection:**
  - For detecting the 511 keV annihilation gamma rays and the 718 keV gamma ray from the dominant decay branch, plastic scintillators or NaI(Tl) detectors can be used.<sup>[1][3]</sup>
  - For high-precision spectroscopy to resolve different gamma-ray lines and determine branching ratios accurately, a High-Purity Germanium (HPGe) detector is required due to its excellent energy resolution.<sup>[9]</sup>
- **Geometry:** The  $^{10}\text{C}$  sample is placed at the center of the detector array. The beta detector is placed close to the sample. The gamma-ray detectors are placed around the sample. For example, a "sandwich" of two plastic scintillators can be used to detect the back-to-back 511 keV annihilation photons, with another detector for the 718 keV nuclear gamma ray.<sup>[1][3]</sup>

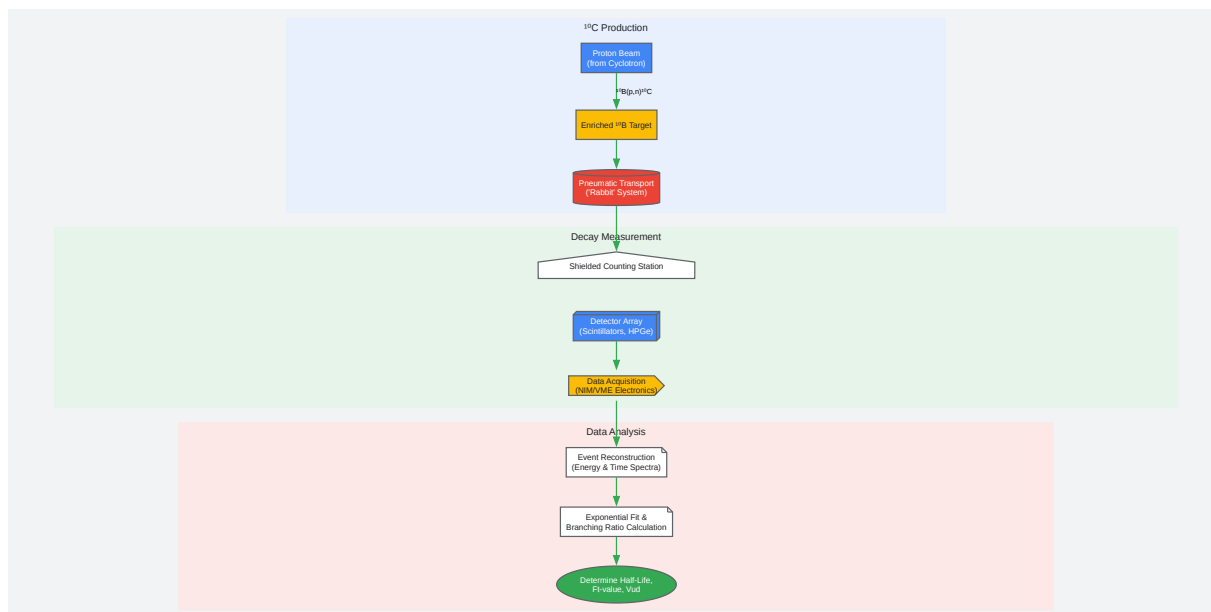
## 2. Electronics and Data Acquisition:

- Signals from each detector are processed through standard nuclear electronics modules (NIM or VME).
- Preamplifier & Amplifier: Amplifies the small signal from the detector.
- Constant Fraction Discriminator (CFD): Generates a precise timing signal for each event, crucial for establishing coincidence.
- Coincidence Unit: Receives timing signals from the CFDs and generates a logic pulse only when signals arrive from multiple detectors within a very short time window (typically a few nanoseconds).[8]
- Analog-to-Digital Converter (ADC) & Time-to-Digital Converter (TDC): Digitize the energy and timing information for each event.
- Data Acquisition System (DAQ): Records the digitized energy, timing, and coincidence information for each event in "list mode" for later offline analysis.

## 3. Measurement Procedure:

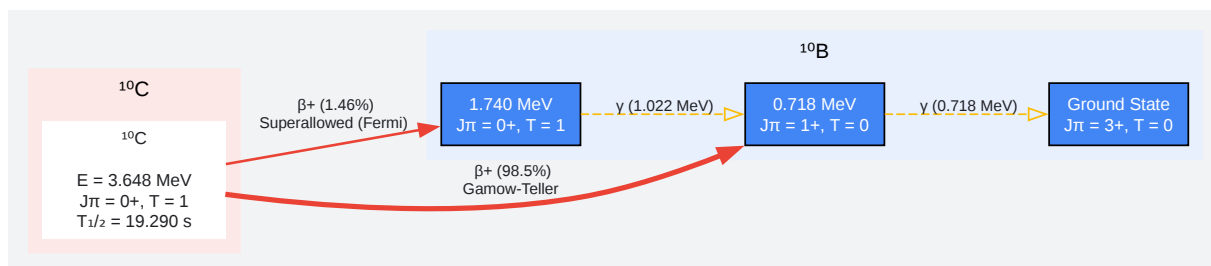
- The irradiation-measurement cycle is repeated many times to accumulate high statistics.
- For each cycle, after the proton beam is turned off and the sample is in place, the DAQ system records decay events as a function of time.
- The total number of counts in the relevant photopeaks (e.g., 718 keV) or coincidence events is plotted against time.
- An exponential decay curve is fitted to this data to extract the precise half-life.
- By analyzing the number of counts in different gamma-ray peaks in coincidence with positron signals, the branching ratios can be determined.

# Mandatory Visualizations



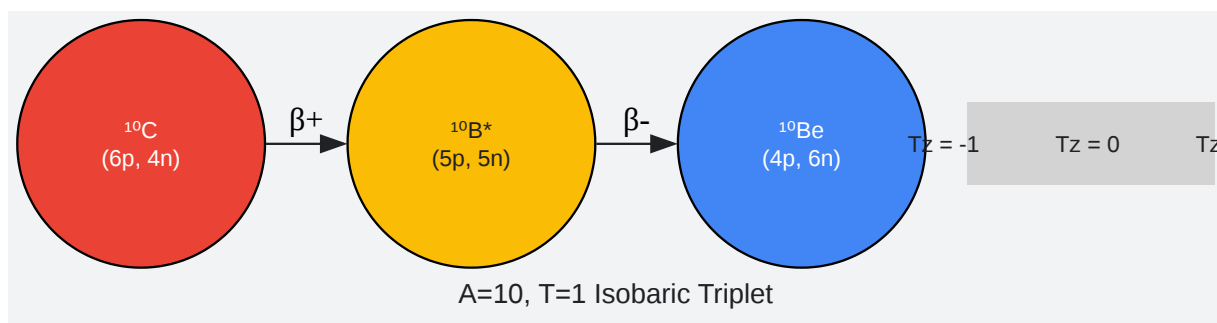
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Caption: Experimental workflow for producing  $^{10}\text{C}$  and measuring its decay properties.



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Caption: Simplified decay scheme of **Carbon-10** to states in Boron-10.



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Caption: The A=10, T=1 isobaric triplet, illustrating the  $^{10}\text{C}/^{10}\text{Be}$  mirror nuclei.

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